

CAS number 628-76-2 chemical information and properties

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Compound of Interest

Compound Name: 1,5-Dichloropentane

Cat. No.: B010660

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An In-depth Technical Guide to **1,5-Dichloropentane** (CAS Number: 628-76-2)

This technical guide provides a comprehensive overview of the chemical information, physicochemical properties, reactivity, and safety data for **1,5-Dichloropentane**, identified by the CAS number 628-76-2. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity

1,5-Dichloropentane is a halogenated alkane that serves as a versatile building block in organic synthesis. Its bifunctional nature, with two terminal chlorine atoms, allows for a variety of chemical transformations.

Identifier	Value
CAS Number	628-76-2[1][2][3][4]
IUPAC Name	1,5-dichloropentane[4]
Molecular Formula	C ₅ H ₁₀ Cl ₂ [2][3][4]
Molecular Weight	141.04 g/mol [2][3][4]
Synonyms	Pentamethylene chloride, Pentamethylene dichloride, Amylene chloride[1][4][5]
InChI Key	LBKDGROORAKTLC-UHFFFAOYSA-N[2][4]
SMILES	C1CCCCC1Cl[2]

Physicochemical Properties

The physical and chemical properties of **1,5-Dichloropentane** are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

Property	Value
Physical State	Colorless liquid[4]
Melting Point	-72 °C[2]
Boiling Point	180 °C at 1013 hPa[2]
	63-66 °C at 10 mm Hg[1]
Density	1.106 g/mL at 25 °C[1]
	1.10 g/cm ³ at 20 °C[2]
Vapor Pressure	1.5 hPa at 25 °C[2]
Solubility in Water	0.125 g/L[2]
Refractive Index (n _{20/D})	1.457[1]
Flash Point	26 °C (closed cup)[2]

Reactivity and Applications

1,5-Dichloropentane is primarily utilized as a precursor in the synthesis of other organic compounds. A notable application is its use in the preparation of tetrahydrothiopyran, also known as thiane, through a reaction with a sulfide source.^[1] This transformation highlights the utility of **1,5-Dichloropentane** as a five-carbon building block for the construction of heterocyclic systems.

Experimental Protocols

Synthesis of Tetrahydrothiopyran from **1,5-Dichloropentane**

This protocol describes a general procedure for the synthesis of tetrahydrothiopyran via the reaction of **1,5-Dichloropentane** with sodium sulfide.

Materials:

- **1,5-Dichloropentane**
- Sodium sulfide (Na_2S)
- Ethanol (or a suitable solvent)
- Water

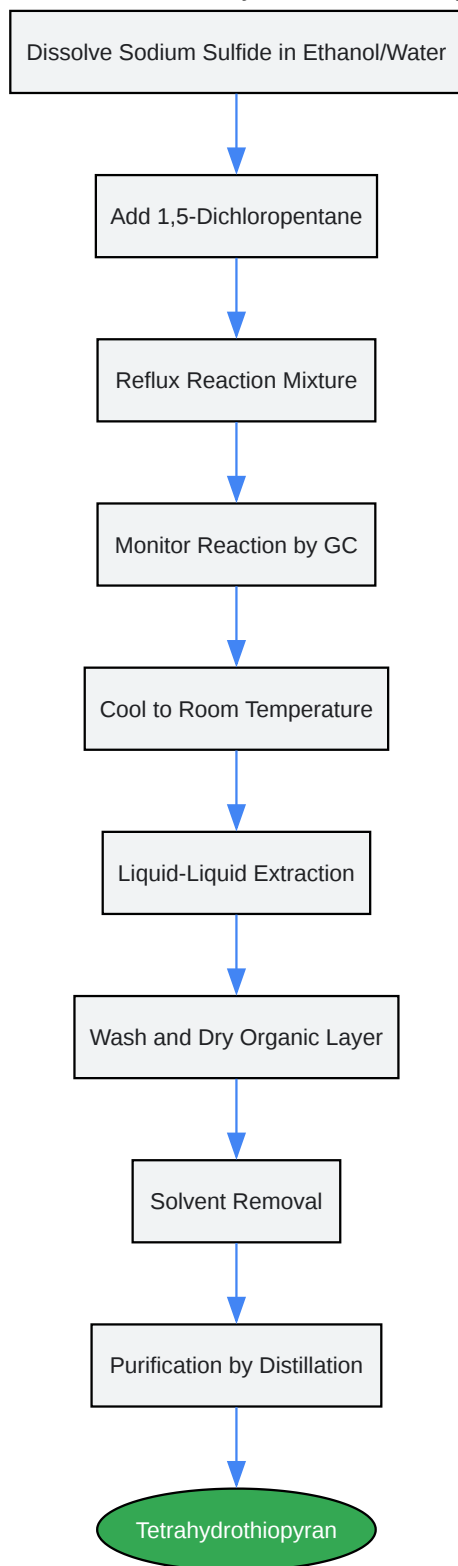
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfide in a mixture of ethanol and water.
- Add **1,5-Dichloropentane** to the solution.
- Heat the reaction mixture to reflux with vigorous stirring for several hours.
- Monitor the reaction progress using a suitable analytical technique, such as gas chromatography (GC), until the starting material is consumed.
- After the reaction is complete, cool the mixture to room temperature.

- Perform a liquid-liquid extraction to separate the organic product from the aqueous phase.
- Wash the organic layer with brine and dry it over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product by distillation to obtain pure tetrahydrothiopyran.

Below is a graphical representation of the experimental workflow.

Experimental Workflow for the Synthesis of Tetrahydrothiopyran

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